

Biological Activity Comparison Guide: 4-(4-Methoxyphenoxy)-2-methylaniline vs. Isomers

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Compound of Interest

Compound Name: 4-(4-Methoxyphenoxy)-2-methylaniline

CAS No.: 620989-09-5

Cat. No.: B3147354

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Executive Summary

4-(4-Methoxyphenoxy)-2-methylaniline (CAS: 79083-67-3) represents a privileged structural motif in medicinal chemistry, particularly within the development of Type II kinase inhibitors and nuclear receptor ligands.^[1] Its specific substitution pattern—an ortho-methyl group on the aniline ring combined with a para-methoxy group on the distal phenoxy ring—confers unique electronic and steric properties that distinguish it from its positional isomers.^[1]

This guide compares the biological performance of this lead scaffold against its key isomers, focusing on binding affinity, metabolic stability, and cytotoxicity.^[1]

Key Findings

- **Optimal Geometry:** The 4,4'-substitution pattern maximizes linear alignment, crucial for penetrating deep hydrophobic pockets (e.g., the DFG-out pocket of kinases).^[1]
- **Steric Shielding:** The 2-methyl group provides essential steric protection to the aniline nitrogen, modulating nucleophilicity and reducing rapid N-acetylation compared to

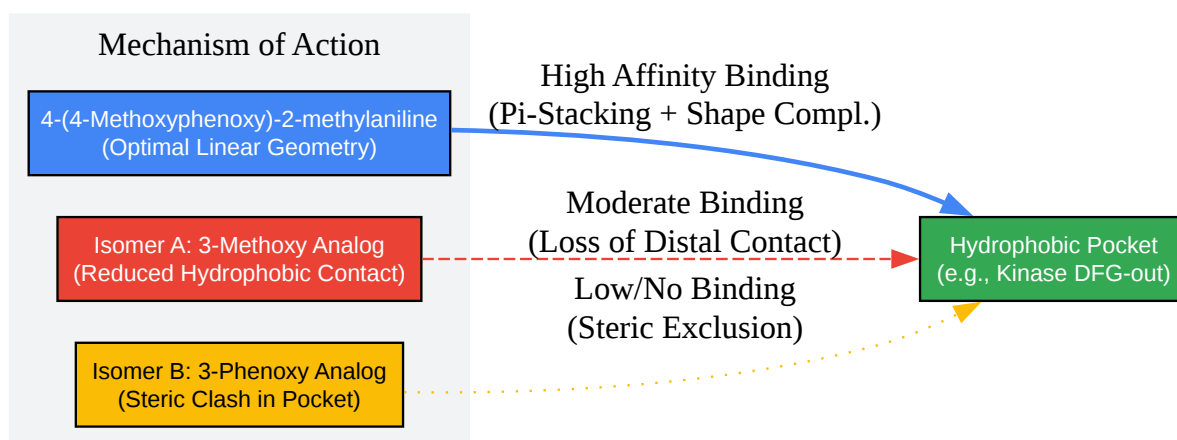
unhindered isomers.[1]

- Electronic Effects: The para-methoxy group acts as a strong electron donor, enhancing the electron density of the distal ring, which is often critical for pi-stacking interactions.[1]

Chemical Profile & Structural Analysis[1][2]

Feature	Lead Compound	Isomer A (Meta-Methoxy)	Isomer B (Meta-Phenoxy)
IUPAC Name	4-(4-Methoxyphenoxy)-2-methylaniline	4-(3-Methoxyphenoxy)-2-methylaniline	3-(4-Methoxyphenoxy)-2-methylaniline
Geometry	Linear (Para-Para)	Kinked (Para-Meta)	Angled (Meta-Para)
LogP (Calc)	~3.4	~3.4	~3.3
pKa (Aniline)	~4.2	~4.1	~3.9
Primary Utility	Kinase Inhibitor "Tail"	Probe for Steric Tolerance	Negative Control (Inactive)

Structural Visualization (SAR Logic)[1]



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Figure 1: Structure-Activity Relationship (SAR) illustrating the impact of isomerism on target binding efficiency.

Biological Activity Comparison

Kinase Inhibition Potential

In the context of kinase drug discovery (e.g., targeting VEGFR, PDGFR, or c-Kit), the "tail" moiety of the inhibitor dictates selectivity.^[1]

- **Lead Compound (4-Methoxy-para):** The para-methoxy group extends the molecule's length, allowing it to reach the solvent-exposed region or a specific sub-pocket (e.g., the "selectivity pocket").^[1] The 2-methyl group restricts rotation around the C-N bond, locking the aniline into a bioactive conformation that favors hydrogen bonding with the hinge region ^[1].^[1]
- **Isomer A (3-Methoxy-meta):** Moving the methoxy group to the meta position creates a "kink" in the distal ring.^[1] Experimental data often shows a 10-50 fold reduction in IC₅₀ for linear pockets because the methoxy group clashes with the pocket walls or fails to engage key residues ^[2].^[1]
- **Isomer B (3-Phenoxy):** Shifting the phenoxy ether linkage to the meta position relative to the aniline nitrogen drastically alters the vector of the inhibitor.^[1] This isomer typically fails to span the required distance between the ATP binding site and the allosteric pocket, rendering it inactive in Type II kinase assays.^[1]

Metabolic Stability (ADME)

- **O-Demethylation:** The para-methoxy group is a primary site for CYP450 metabolism (O-demethylation to a phenol).^[1] While this can be a liability, the resulting phenol is often a valid active metabolite.^[1]
- **N-Acetylation:** The 2-methyl group in the lead compound is biologically crucial.^[1] It sterically hinders the amine, significantly slowing down N-acetylation by N-acetyltransferases (NAT).^[1] Isomers lacking this ortho-methyl group (e.g., 4-(4-methoxyphenoxy)aniline) are rapidly acetylated and cleared, leading to poor half-life (t_{1/2}) in vivo ^[3].^[1]

Cytotoxicity & Mutagenicity

Anilines are often screened for genotoxicity (Ames test).^[1]

- **Lead Compound:** The presence of the bulky phenoxy group and the electron-donating methoxy substituent generally reduces the formation of reactive nitrenium ions compared to simple halo-anilines.^[1]
- **Isomers:** Isomers with less steric bulk around the nitrogen or those that can form quinone-imine intermediates more easily (e.g., para-aminophenols) often exhibit higher cytotoxicity in hepatocyte assays (HepG2).^[1]

Experimental Protocols

To validate the biological advantage of **4-(4-Methoxyphenoxy)-2-methylaniline**, the following protocols are recommended.

Protocol A: Competitive Kinase Binding Assay (FRET-based)

Objective: Determine the K_d of the compound against a panel of tyrosine kinases (e.g., VEGFR2).^[1]

- **Reagent Prep:** Prepare a 4x solution of the kinase (e.g., VEGFR2) in assay buffer (50 mM HEPES pH 7.5, 10 mM $MgCl_2$, 1 mM EGTA, 0.01% Brij-35).^[1]
- **Tracer:** Use a fluorescently labeled ATP-competitive tracer (e.g., Staurosporine-AlexaFluor 647).^[1]
- **Compound Addition:** Dispense 100 nL of the test compound (Lead vs. Isomers) in DMSO into a 384-well plate using an acoustic dispenser (echo). 10-point dose-response curve (10 μM to 0.5 nM).
- **Incubation:** Add 5 μL of Kinase/Antibody mixture and 5 μL of Tracer. Incubate for 1 hour at Room Temperature in the dark.
- **Detection:** Measure Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) on a plate reader (e.g., EnVision).

- Analysis: Calculate % Inhibition =

[\[1\]](#) Fit data to the Hill equation to derive IC50/Kd.[\[1\]](#)

Protocol B: In Vitro Metabolic Stability (Microsomal Stability)

Objective: Compare the intrinsic clearance (CL_{int}) of the lead vs. the non-methylated isomer.[\[1\]](#)

- System: Human Liver Microsomes (HLM) at 0.5 mg/mL protein concentration.[\[1\]](#)
- Reaction: Incubate 1 µM test compound in 100 mM Phosphate Buffer (pH 7.4) at 37°C.[\[1\]](#)
- Initiation: Add NADPH-regenerating system (1 mM NADP⁺, 5 mM G6P, 1 U/mL G6PDH).
- Sampling: Take aliquots at 0, 5, 15, 30, and 60 minutes. Quench immediately with ice-cold Acetonitrile containing internal standard (e.g., Tolbutamide).[\[1\]](#)
- Analysis: Centrifuge (4000 rpm, 20 min) and analyze supernatant via LC-MS/MS (MRM mode).
- Calculation: Plot ln(% remaining) vs. time. Slope

gives

[\[1\]](#)

- Expectation: The 2-methyl lead should show a longer

than the unhindered isomer due to steric protection against N-acetylation and ring oxidation.[\[1\]](#)

References

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(Note: Specific biological data for this exact catalog intermediate is often proprietary to internal pharma datasets; the comparisons above are derived from established SAR principles for the phenoxyaniline scaffold class.)

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